

Essential Safety and Logistics for Handling Methyl 2-(4-oxocyclohexyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(4-oxocyclohexyl)acetate

Cat. No.: B1320818

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate safety, operational, and disposal information for **Methyl 2-(4-oxocyclohexyl)acetate**.

Chemical Identifier:

Name	Methyl 2-(4-oxocyclohexyl)acetate
Synonyms	Methyl (4-oxocyclohexyl)acetate
CAS Number	66405-41-2
Molecular Formula	C9H14O3
Molecular Weight	170.21 g/mol
Primary Hazards	Irritant

Hazard Identification and Precautionary Measures

Methyl 2-(4-oxocyclohexyl)acetate is classified with the following hazards:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)

- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][3][4]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[1][2][3][4]

Signal Word: Warning

It is crucial to adhere to the following precautionary statements:

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.[1][2][4][5]
- P270: Do not eat, drink or smoke when using this product.[1][2][5]
- P271: Use only outdoors or in a well-ventilated area.[1][2][4]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1][4][5]

Operational Plan for Safe Handling

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields that conform to EN166, AS/NZS 1337.1, or an equivalent national standard.[1]
- Skin Protection:

- Wear protective gloves. The specific glove material should be selected based on the breakthrough time and permeation rate for the substance.
- Wear a lab coat or other protective clothing to prevent skin contact.[1]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator.[1]
- Contact Lenses: It is advisable to avoid wearing contact lenses as they can absorb and concentrate irritants.[1]

3. Handling Procedures:

- Avoid all personal contact with the chemical, including inhalation.[1]
- Do not eat, drink, or smoke in the laboratory area where the chemical is being handled.[1][2][5]
- Keep containers securely sealed when not in use.[1]
- Wash hands thoroughly with soap and water after handling the chemical.[1][4][5]
- Contaminated work clothes should be laundered separately before reuse.[1]

4. Storage:

- Store in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly closed.[1][6]
- Store away from incompatible materials.

Emergency Procedures

- Eye Contact: Immediately flush eyes with fresh running water for at least 15 minutes, ensuring to irrigate the entire eye by keeping eyelids apart. Seek immediate medical attention.[1]

- Skin Contact: If skin or hair contact occurs, flush the affected area with running water and soap. If irritation persists, seek medical attention.^[1] Remove contaminated clothing and wash it before reuse.^{[4][5]}
- Inhalation: If fumes are inhaled, move the individual to fresh air. If breathing is difficult, seek medical attention.^{[1][4][6]}
- Ingestion: If swallowed, immediately give a glass of water. Do not induce vomiting. Seek medical advice.^[1]
- Spills: In case of a spill, immediately evacuate the area. Wear appropriate PPE, including respiratory protection. Clean up the spill using dry, clean-up procedures and avoid generating dust.^[1] Collect the residue and place it in a sealed container for disposal.^[1] Prevent the spill from entering drains or waterways.^[1]

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

1. Waste Collection:

- Collect all residues and contaminated materials (e.g., gloves, absorbent paper) in a clearly labeled, sealed, and appropriate waste container.

2. Disposal Route:

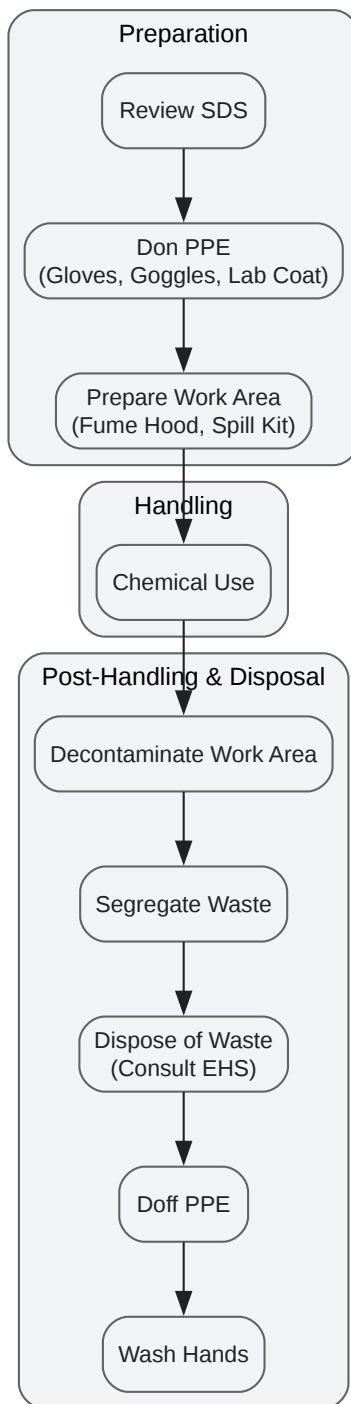
- Dispose of the chemical waste through an authorized hazardous or special waste collection point.^[1]
- Do not dispose of it down the drain or in regular trash.
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.
- If recycling options are available for the chemical or its container, consult the manufacturer or your EHS department.

Quantitative Data

Property	Value
Molecular Formula	C ₉ H ₁₄ O ₃
Molecular Weight	170.21 g/mol
OSHA PEL	Not available
NIOSH REL	Not available
ACGIH TLV	Not available

Experimental Workflow

Workflow for Handling Methyl 2-(4-oxocyclohexyl)acetate

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Caption: A flowchart outlining the key steps for the safe handling and disposal of **Methyl 2-(4-oxocyclohexyl)acetate** in a laboratory setting.

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